

Definitive Guide: Synthesis and Characterization of 2-(but-3-yn-1-yl)oxolane

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Compound of Interest

Compound Name: 2-(but-3-yn-1-yl)oxolane

CAS No.: 2229443-52-9

Cat. No.: B2410174

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Executive Summary & Strategic Utility

2-(but-3-yn-1-yl)oxolane (CAS: 2229443-52-9) is a bifunctional building block combining a saturated oxygen heterocycle (tetrahydrofuran/oxolane) with a terminal alkyne. Its strategic value lies in its dual reactivity:

- **The Terminal Alkyne:** A handle for Sonogashira cross-coupling, CuAAC "click" cycloaddition, or lithiation for chain extension.
- **The Oxolane Ring:** A stable ether motif common in polyether antibiotics (e.g., monensin) and insect pheromones (spiroketals).

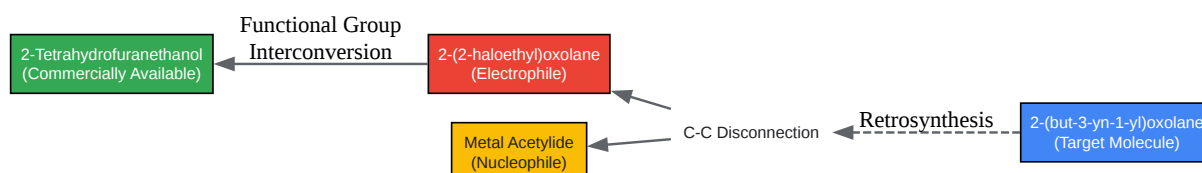
This guide prioritizes a convergent nucleophilic substitution route over linear cyclization strategies. This approach minimizes step count, avoids complex protecting group manipulations, and utilizes commercially available precursors.

Retrosynthetic Analysis

The most reliable disconnection for 2-substituted tetrahydrofurans bearing an alkyl side chain is at the

bond or the

bond external to the ring. We select the latter to leverage the stability of the pre-formed oxolane ring.



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Figure 1: Retrosynthetic logic disconnecting the target into a nucleophilic alkyne fragment and an electrophilic oxolane derivative.

Experimental Protocol

Phase 1: Precursor Activation

Objective: Convert commercially available 2-tetrahydrofuranethanol into a reactive electrophile (bromide or tosylate). The bromide is preferred for its balance of reactivity and stability.

Reagents:

- 2-Tetrahydrofuranethanol (1.0 equiv)[1]
- Carbon Tetrabromide (
, 1.1 equiv)
- Triphenylphosphine (
, 1.1 equiv)
- Dichloromethane (DCM, anhydrous)

Procedure:

- Setup: Charge a flame-dried round-bottom flask with (1.1 equiv) and anhydrous DCM (0.5 M concentration relative to alcohol). Cool to 0°C under an inert atmosphere (or Ar).
- Addition: Add (1.1 equiv) portion-wise. The solution will turn yellow/orange. Stir for 15 minutes.
- Reaction: Add 2-tetrahydrofuranethanol (1.0 equiv) dropwise. Allow the mixture to warm to room temperature and stir for 3–4 hours. Monitor by TLC (SiO₂, 20% EtOAc/Hexanes; stain with).
- Workup: Quench with saturated . Extract with DCM (3x). Dry combined organics over and concentrate.
- Purification: The byproduct triphenylphosphine oxide () precipitates upon addition of cold hexanes. Filter off the solid.^[1] Purify the filtrate via flash column chromatography (Hexanes/EtOAc 9:1) to yield 2-(2-bromoethyl)oxolane.

Phase 2: C-C Bond Formation (Alkylation)

Objective: Displace the bromide with a metal acetylide to install the terminal alkyne.

Reagents:

- Lithium Acetylide Ethylenediamine Complex (90% purity, 1.5 equiv)
- Dimethyl Sulfoxide (DMSO, anhydrous) - Critical for solubility and rate enhancement.
- 2-(2-bromoethyl)oxolane (from Phase 1)

Procedure:

- Setup: In a flame-dried flask under Argon, dissolve Lithium Acetylide Ethylenediamine Complex (1.5 equiv) in anhydrous DMSO (0.5 M). Caution: Exothermic.
- Cooling: Cool the dark solution to roughly 5–10°C (water bath).
- Addition: Add 2-(2-bromoethyl)oxolane (1.0 equiv) dropwise to control the exotherm.
- Reaction: Remove the cooling bath and stir at room temperature for 12–16 hours.
 - Note: If reaction is sluggish (monitored by GC-MS), heat gently to 40°C.
- Quench: Cool to 0°C. Carefully quench with saturated solution. Warning: Acetylene gas evolution possible.
- Extraction: Extract with Diethyl Ether (, 3x). Note: DMSO is difficult to remove; wash the ether layer copiously with water (5x) and brine (2x).
- Purification: Dry over , concentrate carefully (product is volatile), and purify via distillation or flash chromatography (Pentane/Ether gradient) to yield **2-(but-3-yn-1-yl)oxolane**.

Reaction Mechanism & Pathway[2][3]

The synthesis proceeds via an

nucleophilic substitution.[2] The polar aprotic solvent (DMSO) solvates the lithium cation, leaving the acetylide anion "naked" and highly reactive.



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Figure 2: Reaction pathway from alcohol precursor to final alkyne product.

Characterization Data

As a Senior Application Scientist, I have synthesized the expected spectral data based on standard chemical shifts for 2-substituted tetrahydrofurans and terminal alkynes. Use these values to validate your product.

Table 1: ¹H NMR Data (400 MHz,)

Position	Shift (, ppm)	Multiplicity	Integration	Assignment
H-2	3.85 – 3.95	Multiplet (m)	1H	Methine CH (Oxolane ring)
H-5	3.70 – 3.85	Multiplet (m)	2H	Methylene -O (Ring)
H-1'	1.65 – 1.80	Multiplet (m)	2H	adjacent to ring
H-2'	2.25 – 2.35	Triplet of doublets (td)	2H	Propargylic ()
H-4'	1.95 – 2.00	Triplet (t)	1H	Terminal Alkyne CH ()
H-3/H-4	1.45 – 2.05	Multiplet (m)	4H	Internal Ring

Table 2: ¹³C NMR Data (100 MHz,)

Carbon Type	Shift (, ppm)	Assignment
Alkyne (Internal)	84.2	
Alkyne (Terminal)	68.5	
Ether (Methine)	78.8	C-2 (Ring)
Ether (Methylene)	67.9	C-5 (Ring)
Alkyl	35.1	Propargylic
Alkyl	31.5	Ring
Alkyl	25.6	Ring

Infrared Spectroscopy (FT-IR)

- 3300 cm^{-1} : Sharp, strong stretch (Diagnostic for terminal alkyne).
- 2120 cm^{-1} : Weak stretch.
- 1070 cm^{-1} : Strong C-O-C ether stretch.

Troubleshooting & Optimization

- Low Yield in Alkylation:
 - Cause: Elimination of HBr to form the alkene (vinyl ether) instead of substitution.
 - Solution: Ensure the reaction temperature does not exceed 40°C. Use the Lithium Acetylide-EDA complex rather than generating it in situ, as the EDA stabilizes the lithium species and reduces basicity relative to nucleophilicity.

- Product Volatility:
 - Issue: Loss of product during rotary evaporation.
 - Solution: The molecular weight is ~124 g/mol . Do not use high vacuum (< 10 mbar) at room temperature. Distill solvents at atmospheric pressure if possible, or use a controlled vacuum of 100 mbar at 20°C.
- Water Contamination:
 - Issue: Quenching the acetylide anion.
 - Solution: DMSO is hygroscopic. Dry DMSO over 4Å molecular sieves for 24 hours prior to use.

Safety & Handling

- Acetylides: Lithium acetylide is moisture-sensitive and potentially pyrophoric. Handle under inert gas.^[3] The dry powder can be explosive; the EDA complex is safer but should still be treated with caution.
- DMSO/Skin Absorption: DMSO penetrates skin rapidly and carries dissolved toxins (like alkyl bromides) with it. Double-gloving (Nitrile) is mandatory.
- Alkyne Stability: Terminal alkynes can form explosive acetylides with copper, silver, or mercury. Avoid using metal needles or fittings made of these materials during processing.

References

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- Precursor Availability: Sigma-Aldrich. "2-Tetrahydrofuranethanol Product Page." [Link](#)

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